

# Technical Guide: Physical Properties of 1-Ethyl-3-methylimidazolium chloride-d11

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## Compound of Interest

Compound Name: *1-Ethyl-3-methylimidazolium chloride-d11*

Cat. No.: *B065986*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of the deuterated ionic liquid, **1-Ethyl-3-methylimidazolium chloride-d11** ([EMIM]Cl-d11). Due to the limited availability of experimental data for the deuterated form, this guide also includes data for the non-deuterated analogue, 1-Ethyl-3-methylimidazolium chloride ([EMIM]Cl), for comparative purposes. The physical properties of the deuterated compound are expected to be very similar to its non-deuterated counterpart.

## Core Physical Properties

**1-Ethyl-3-methylimidazolium chloride-d11** is the deuterated isotopologue of 1-Ethyl-3-methylimidazolium chloride, a well-studied ionic liquid.<sup>[1]</sup> Ionic liquids are salts that are liquid below 100°C, and they exhibit unique properties such as low vapor pressure, high thermal stability, and high ionic conductivity.<sup>[2]</sup>

## Quantitative Data Summary

The following tables summarize the known physical properties of **1-Ethyl-3-methylimidazolium chloride-d11** and its non-deuterated form.

Table 1: Physical Properties of **1-Ethyl-3-methylimidazolium chloride-d11**

Property	Value
Molecular Formula	C <sub>6</sub> D <sub>11</sub> ClN <sub>2</sub>
Molecular Weight	157.69 g/mol [3]
CAS Number	160203-52-1[3]

Table 2: Physical Properties of 1-Ethyl-3-methylimidazolium chloride

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>11</sub> ClN <sub>2</sub> [4]
Molecular Weight	146.62 g/mol [4]
CAS Number	65039-09-0[5]
Appearance	White or pale yellow solid/crystals[6][7]
Melting Point	77-79 °C[5][8]
Density	1.341 - 1.435 g/cm <sup>3</sup> at 26 °C[9][10][11]
Solubility	Soluble in water, dichloromethane, ethanol, and acetonitrile. Insoluble in ethyl acetate, ether, and alkanes.[2][6]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1-Ethyl-3-methylimidazolium chloride-d11** are not readily available in the literature. However, standard methodologies for characterizing ionic liquids can be applied.

## Synthesis of Imidazolium-Based Ionic Liquids

A general synthesis route for 1-alkyl-3-methylimidazolium halides involves the quaternization of 1-methylimidazole with an alkyl halide. For [EMIM]Cl, this involves the reaction of 1-methylimidazole with chloroethane. The deuterated analogue would be synthesized using

deuterated starting materials. The reaction is typically carried out in a solvent or neat and may be heated to increase the reaction rate.<sup>[12]</sup>

## Melting Point Determination

The melting point of an ionic liquid can be determined using several methods:

- **Capillary Method:** A small, powdered sample is packed into a capillary tube and heated in a melting point apparatus. The temperature range over which the sample melts is recorded.<sup>[13]</sup>
- **Differential Scanning Calorimetry (DSC):** DSC is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference. The melting point is determined from the peak of the endothermic transition.

## Density Measurement

The density of ionic liquids is commonly measured using an oscillating U-tube densimeter. The instrument measures the oscillation period of a U-shaped tube filled with the sample, which is then correlated to the density. Temperature control is crucial for accurate measurements.<sup>[14]</sup>

## Solubility Assessment

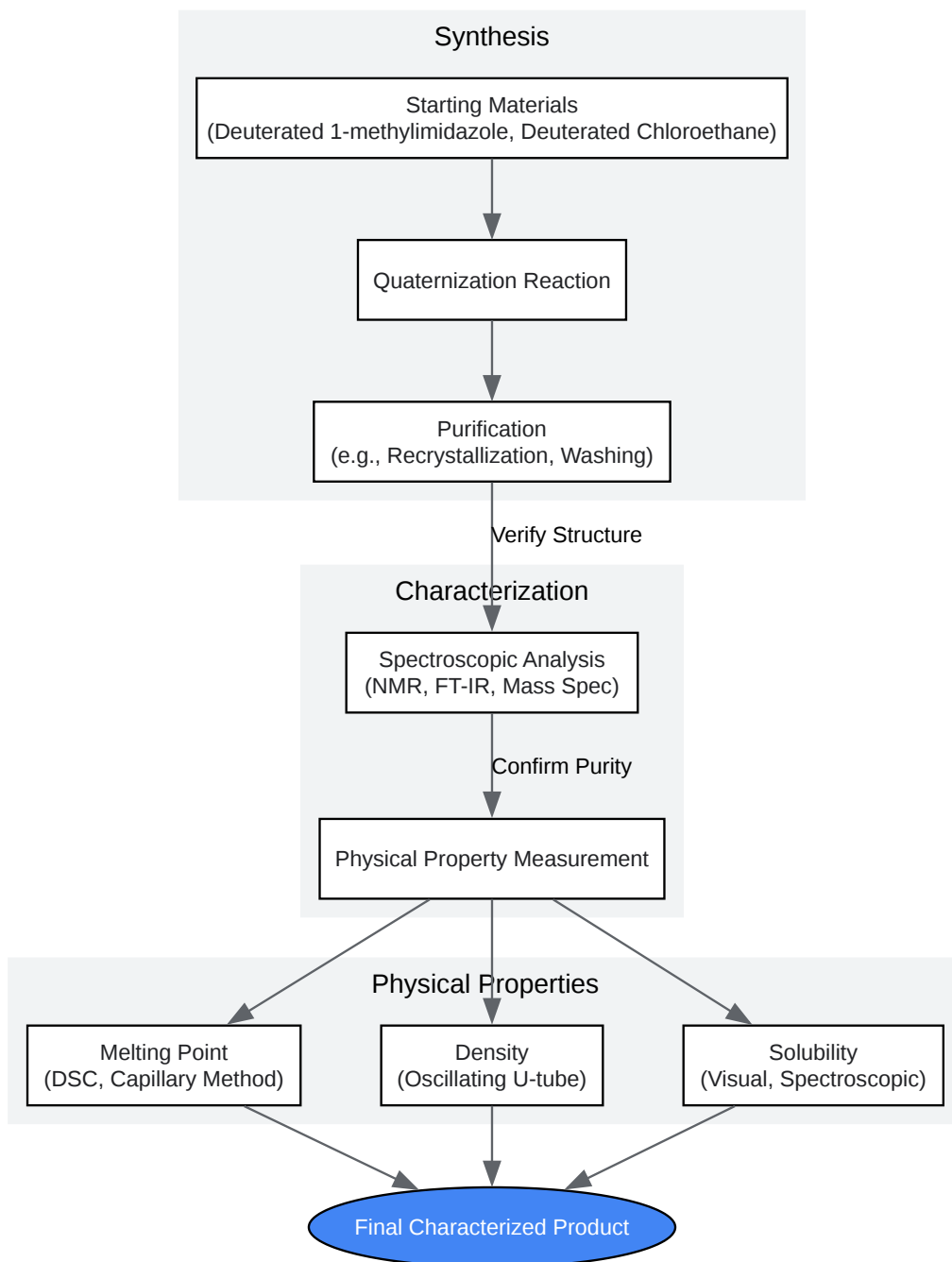
The solubility of an ionic liquid in various solvents can be determined by the following methods:

- **Visual Method:** A known amount of the ionic liquid is added to a known volume of the solvent at a constant temperature. The mixture is agitated, and the solubility is determined by visual inspection of whether the ionic liquid has fully dissolved.
- **Spectroscopic Methods (e.g., NMR, HPLC):** For partially miscible systems, a saturated solution is prepared, and the concentration of the dissolved ionic liquid in the solvent is quantified using techniques like <sup>1</sup>H NMR or HPLC.<sup>[15]</sup>

## Logical Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **1-Ethyl-3-methylimidazolium chloride-d11**.

## Workflow for Synthesis and Characterization of [EMIM]Cl-d11

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Caption: A logical workflow for the synthesis and characterization of **1-Ethyl-3-methylimidazolium chloride-d11**.

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